

3-Ethylcyclohexanone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **3-Ethylcyclohexanone**

Cat. No.: **B1604563**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-ethylcyclohexanone**. The information is intended to guide laboratory and manufacturing practices to ensure the safe use of this compound. All quantitative data is summarized in tables for clarity, and relevant experimental protocols are detailed.

Chemical and Physical Properties

3-Ethylcyclohexanone is a cyclic ketone that appears as a colorless to pale yellow liquid with a characteristic odor.^[1] It is soluble in organic solvents.^{[1][2]}

Property	Value	Reference
Molecular Formula	C8H14O	[1] [2] [3]
Molecular Weight	126.20 g/mol	[3] [4]
Boiling Point	184.70 °C (estimated)	[5]
Melting Point	-25 °C	[2]
Flash Point	58.50 °C (137.00 °F) (estimated)	[5]
Density	0.876 g/cm ³	[2]
Vapor Pressure	0.723 mmHg @ 25 °C (estimated)	[5]
Water Solubility	1741 mg/L @ 25 °C (estimated)	[5]
logP (o/w)	1.866 (estimated)	[5]

Hazard Identification and Classification

3-Ethylcyclohexanone is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled. It causes skin irritation and serious eye damage.[\[6\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour. [6] [7]
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [6]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin. [6]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled. [6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. [6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.

Signal Word: Danger[\[6\]](#)

Hazard Pictograms:

- GHS02: Flame
- GHS05: Corrosion
- GHS07: Exclamation Mark

Safety and Handling Precautions

Proper handling and storage of **3-ethylcyclohexanone** are crucial to minimize risks.

3.1. Personal Protective Equipment (PPE)

A comprehensive PPE program should be in place for all personnel handling this chemical.

PPE Type	Specification
Eye/Face Protection	Chemical splash goggles or a face shield worn over safety glasses meeting ANSI Z.87.1 standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or coveralls should be worn.
Respiratory Protection	If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.
Footwear	Closed-toe shoes.

3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

3.3. Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Keep away from heat, sparks, and open flames.[\[6\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)
- Wash hands thoroughly after handling.

3.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from sources of ignition.
- Store locked up.

Emergency Procedures

4.1. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

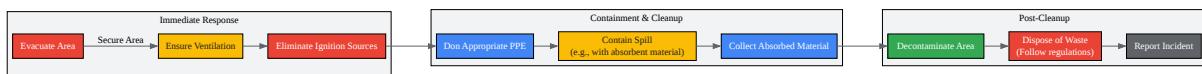
4.2. Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors can travel to a source of ignition and flash back.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

4.3. Accidental Release Measures

In the event of a spill, follow a structured response to ensure safety and minimize environmental contamination.



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Caption: Chemical Spill Response Workflow.

Experimental Protocols for Toxicity Assessment

The following are summaries of standardized OECD guidelines for assessing the toxicity of chemicals. These protocols provide a framework for the types of studies used to determine the hazard classifications of substances like **3-ethylcyclohexanone**.

5.1. OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test guideline describes a procedure to assess the potential of a substance to cause skin irritation or corrosion.[8][9]

- Principle: A single dose of the test substance is applied to the skin of an animal, typically an albino rabbit.[10]
- Methodology:
 - The test substance is applied to a small area of shaved skin (approximately 6 cm²) and covered with a gauze patch.[10]

- The patch is held in place with a semi-occlusive dressing for a specified exposure period, usually 4 hours.
- After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[11]
- Skin reactions are scored according to a standardized grading system.[10]
- A sequential testing strategy is often employed, starting with one animal, to minimize animal use.[10]
- Endpoint: The primary endpoint is the observation of reversible skin damage (irritation) or irreversible skin damage (corrosion).

5.2. OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline details a method for evaluating the potential of a substance to cause eye irritation or corrosion.[12][13]

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an animal, usually an albino rabbit.[14] The other eye serves as a control.
- Methodology:
 - The test substance is instilled into the eye of the test animal.
 - The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctival redness, and chemosis.[14]
 - Ocular lesions are scored using a standardized system.
 - A sequential testing approach is recommended, starting with a single animal.[15]
- Endpoint: The assessment of the severity and reversibility of ocular lesions determines if the substance is an irritant or corrosive to the eyes.

5.3. OECD Test Guideline 401: Acute Oral Toxicity (Note: This guideline has been deleted but is referenced for historical context)

This guideline provided a method for determining the median lethal dose (LD50) of a substance after a single oral administration.[16][17] It has been replaced by alternative methods that use fewer animals and focus on signs of toxicity rather than lethality as the primary endpoint (e.g., OECD TG 420, 423, 425).[18][19]

- Principle: The test substance was administered orally in graduated doses to several groups of experimental animals.[16]
- Methodology:
 - At least 5 rodents per dose level were typically used.[16]
 - Animals were observed for a period of at least 14 days for signs of toxicity and mortality. [16]
 - Body weight changes were recorded, and necropsies were performed on all animals.[16]
- Endpoint: The LD50 value was calculated, representing the statistically derived single dose expected to cause death in 50% of the animals.[16]

Disposal Considerations

Dispose of **3-ethylcyclohexanone** and any contaminated materials in accordance with local, regional, and national regulations. Waste should be handled by a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.

This guide is intended to provide essential safety and handling information. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) for **3-ethylcyclohexanone** and proper laboratory safety training. Always consult the most current SDS before working with this or any other chemical.

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